

# Comparison of the degradation of Disperse Red 73 by different advanced oxidation processes

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## Compound of Interest

Compound Name: Disperse Red 73

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## Degradation of Disperse Red 73: A Comparative Guide to Advanced Oxidation Processes

For Researchers, Scientists, and Drug Development Professionals

**Disperse Red 73**, a common anthraquinone dye, is a significant contributor to water pollution from textile industry effluents. Its complex and stable molecular structure makes it resistant to conventional wastewater treatment methods. Advanced Oxidation Processes (AOPs) have emerged as highly effective technologies for the degradation of such recalcitrant dyes. This guide provides an objective comparison of four prominent AOPs—Fenton, Photo-Fenton, Ozonation, and UV/TiO<sub>2</sub> Photocatalysis—for the degradation of **Disperse Red 73**, supported by experimental data.

## Comparative Performance of AOPs

The efficiency of different AOPs in degrading **Disperse Red 73** varies significantly in terms of color removal and reduction of Chemical Oxygen Demand (COD). The following table summarizes the performance of these processes based on available research. It is important to note that the experimental conditions in the cited studies may vary, affecting a direct comparison.

Advanced Oxidation Process	Target Pollutant	Reagents /Catalyst	pH	Reaction Time	Color Removal (%)	COD Removal (%)
Fenton	Disperse Dyes	FeSO <sub>4</sub> , H <sub>2</sub> O <sub>2</sub>	3	Not Specified	Colorless Effluent	~83%
Photo-Fenton	Disperse Red 1	Fe <sup>2+</sup> , H <sub>2</sub> O <sub>2</sub>	2.8	45 min	98%	55%
Ozonation	Disperse Dyes	O <sub>3</sub>	10-12	16-32 min	>90%	61-77%
UV/TiO <sub>2</sub> Photocatalysis	Disperse Red 73	TiO <sub>2</sub> (Aeroxide P25), UV Light	4	Not Specified	60-90%	70-98% <sup>[1]</sup>

## Experimental Protocols

Detailed methodologies are crucial for the reproducibility of experimental results. The following are representative protocols for the degradation of **Disperse Red 73** using Fenton, Photo-Fenton, Ozonation, and UV/TiO<sub>2</sub> Photocatalysis.

### Fenton Process

The Fenton process utilizes the reaction between ferrous ions (Fe<sup>2+</sup>) and hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) to generate highly reactive hydroxyl radicals (•OH), which are powerful oxidizing agents.

Methodology:

- A stock solution of **Disperse Red 73** is prepared in deionized water.
- The pH of the dye solution is adjusted to 3.0 using sulfuric acid (H<sub>2</sub>SO<sub>4</sub>).
- A specific amount of ferrous sulfate (FeSO<sub>4</sub>) is added to the solution and stirred until completely dissolved.

- The reaction is initiated by the addition of a predetermined concentration of hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).
- The reaction mixture is stirred at a constant temperature for a specified duration.
- Samples are withdrawn at regular intervals to analyze the degradation of the dye by measuring the absorbance at its maximum wavelength using a UV-Vis spectrophotometer and the Chemical Oxygen Demand (COD).

## Photo-Fenton Process

This process is an enhancement of the Fenton process where UV irradiation is used to accelerate the regeneration of  $\text{Fe}^{2+}$  from  $\text{Fe}^{3+}$ , thereby increasing the production of hydroxyl radicals.

Methodology:

- A solution of **Disperse Red 73** is prepared in a photoreactor.
- The pH of the solution is adjusted to the optimal acidic range (typically 2.8-3.5) with a suitable acid.
- A calculated amount of a ferrous salt (e.g.,  $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ ) is added as the catalyst.
- The reaction is started by adding hydrogen peroxide and simultaneously irradiating the solution with a UV lamp.
- The solution is continuously stirred throughout the experiment.
- Aliquots are collected at different time intervals to quench the reaction (e.g., by adding NaOH to raise the pH) and then analyzed for dye concentration and COD.

## Ozonation

Ozonation involves the use of ozone ( $\text{O}_3$ ), a powerful oxidant, to break down the chromophores of the dye molecules.

Methodology:

- A solution of **Disperse Red 73** is placed in a bubble column reactor.
- The initial pH of the solution is adjusted to the desired value (e.g., alkaline conditions of pH 10-12 have been shown to be effective).[2]
- Ozone gas is continuously bubbled through the solution from an ozone generator at a specific flow rate.
- The reaction is carried out at room temperature.
- Samples are taken at different time intervals and analyzed for color removal (spectrophotometrically) and COD.

## UV/TiO<sub>2</sub> Photocatalysis

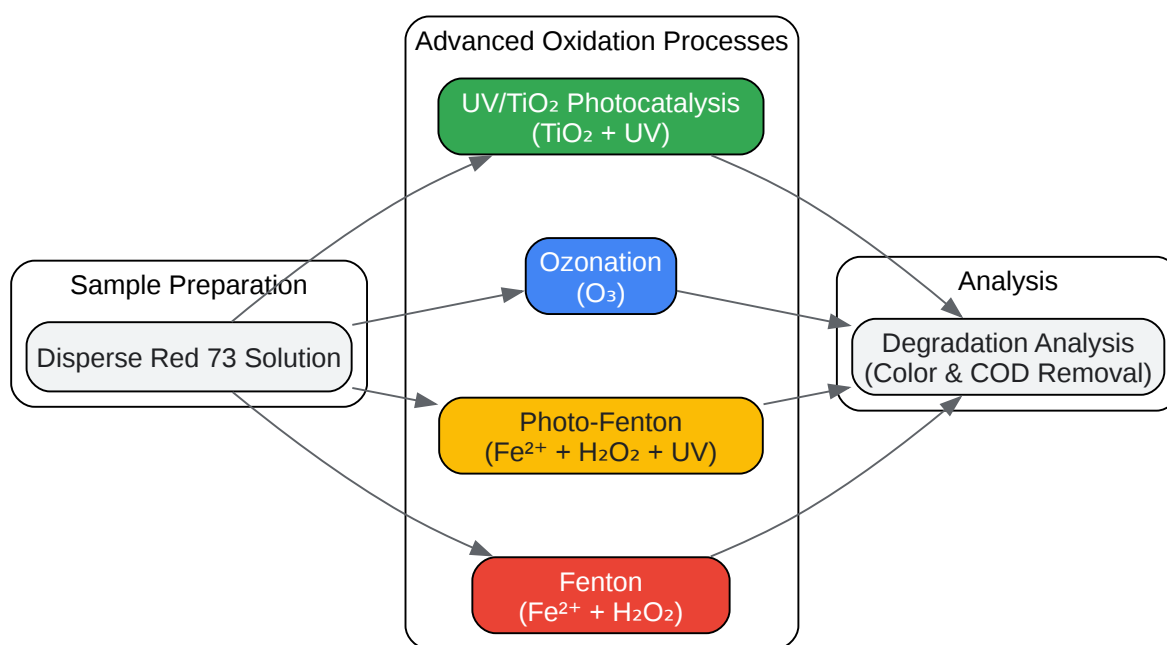
This process utilizes a semiconductor catalyst, typically titanium dioxide (TiO<sub>2</sub>), which upon irradiation with UV light, generates electron-hole pairs. These charge carriers react with water and oxygen to produce reactive oxygen species, including hydroxyl radicals, which then degrade the dye molecules.

Methodology:

- A suspension of the **Disperse Red 73** and TiO<sub>2</sub> nanoparticles is prepared in a photoreactor.
- The suspension is stirred in the dark for a certain period (e.g., 30 minutes) to ensure adsorption-desorption equilibrium between the dye and the catalyst surface.[1]
- The pH of the suspension is adjusted to the optimal value (e.g., pH 4 for **Disperse Red 73** degradation).[1]
- The suspension is then irradiated with a UV lamp (e.g., with a wavelength of 365 nm) under continuous stirring.[1]
- Samples are withdrawn at regular intervals, centrifuged or filtered to remove the TiO<sub>2</sub> particles, and the filtrate is analyzed for the remaining dye concentration and COD.

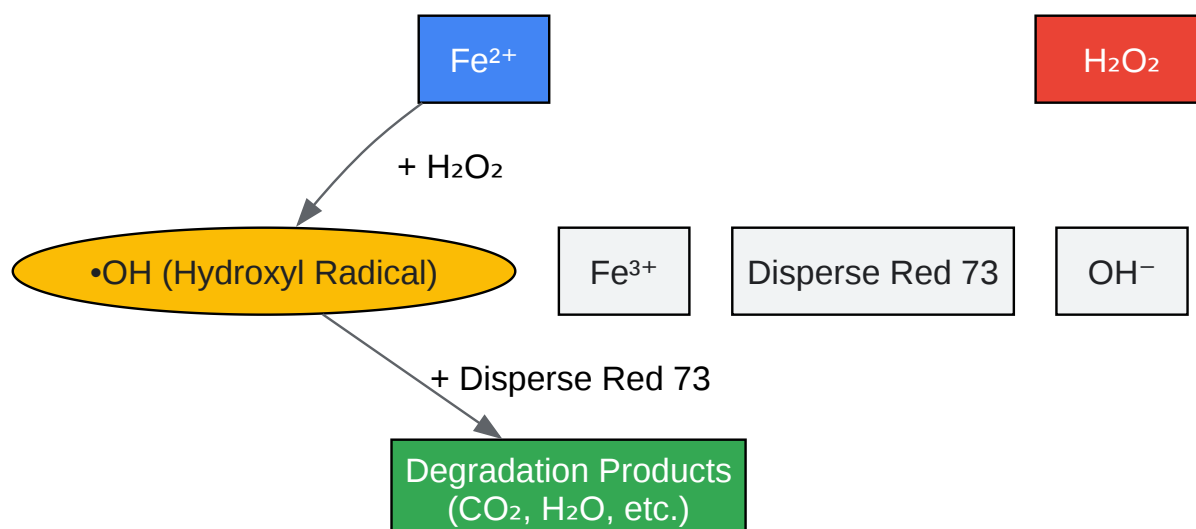
## Visualizing the Processes

To better understand the experimental workflow and the underlying mechanisms, the following diagrams are provided.



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Caption: Experimental workflow for comparing different AOPs.



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Caption: Simplified Fenton reaction mechanism for dye degradation.

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## References

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